

# Essential Safety and Logistical Information for Handling Carlactone

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## Compound of Interest

Compound Name: *Carlactone*

Cat. No.: *B12838652*

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Disclaimer: A specific Safety Data Sheet (SDS) for **Carlactone** is not readily available in public databases. The following guidance is based on the safety profiles of structurally similar lactone compounds and general best practices for handling laboratory chemicals of unknown toxicity. Researchers must exercise caution and adhere to their institution's safety protocols.

## Core Safety and Handling Procedures

**Carlactone**, a biosynthetic precursor to strigolactones, requires careful handling in a laboratory setting to minimize exposure and ensure personnel safety.[1][2][3][4] While specific toxicity data for **Carlactone** is limited, the precautionary principle dictates treating it as a potentially hazardous substance.

## Personal Protective Equipment (PPE)

When handling **Carlactone**, the following personal protective equipment should be used as a primary barrier between the researcher and the chemical.[5]

- **Eye and Face Protection:** Chemical safety goggles or a face shield are mandatory to protect against splashes.[5][6]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, should be worn.[7] Always inspect gloves for any signs of degradation or punctures before use and practice proper glove removal technique to avoid skin contact.[8]

- **Body Protection:** A standard laboratory coat is required to protect against contamination of personal clothing.[9] For tasks with a higher risk of splashes or aerosol generation, consider a chemical-resistant apron over the lab coat.[10]
- **Respiratory Protection:** If there is a risk of inhaling dust (for solid forms) or aerosols, a NIOSH-approved respirator with an appropriate cartridge should be used.[5][7] All respiratory protection requires proper fit testing and training.

## Operational Plan for Safe Handling

A systematic approach to handling **Carlactone** from receipt to disposal is crucial for maintaining a safe laboratory environment.

- **Receiving and Storage:**
  - Upon receipt, inspect the container for any damage or leaks.
  - Store **Carlactone** in a tightly sealed, clearly labeled container.
  - Keep it in a cool, dry, and well-ventilated area, away from incompatible materials such as strong acids, bases, and oxidizing agents.[11][12]
- **Preparation and Use:**
  - All handling of **Carlactone** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
  - Before starting any procedure, ensure that an emergency eyewash station and safety shower are readily accessible.[11]
  - Use the smallest quantity of the chemical necessary for the experiment.
  - Avoid direct contact with skin and eyes.
  - Wash hands thoroughly with soap and water after handling, even if gloves were worn.[13][14]

## Disposal Plan

All waste materials contaminated with **Carlactone** must be treated as hazardous chemical waste.<sup>[12]</sup><sup>[15]</sup>

- Waste Segregation:
  - Solid Waste: Collect unused **Carlactone**, contaminated gloves, bench paper, and other disposable lab supplies in a designated, labeled hazardous waste container.<sup>[12]</sup>
  - Liquid Waste: Collect solutions containing **Carlactone** in a separate, labeled hazardous liquid waste container. Do not mix with incompatible waste streams.<sup>[12]</sup>
  - Sharps: Any contaminated needles or other sharps should be disposed of in a designated sharps container.
- Container Labeling:
  - All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name, "**Carlactone**."
- Storage of Waste:
  - Store hazardous waste containers in a designated satellite accumulation area, away from general laboratory traffic.
- Arranging for Disposal:
  - Follow your institution's procedures for the collection and disposal of hazardous chemical waste by a licensed disposal service.

## Quantitative Data for a Structurally Similar Compound: $\epsilon$ -Caprolactone

As a reference, the following table summarizes key data for  $\epsilon$ -Caprolactone, a structurally related lactone. This information should be used for illustrative purposes only and to underscore the need for cautious handling of **Carlactone**.

Property	Value	Source
Chemical Formula	C <sub>6</sub> H <sub>10</sub> O <sub>2</sub>	[15]
Appearance	Liquid	[15]
Boiling Point	219 °C	[15]
Flash Point	98 °C (closed cup)	[15]
Density	1.023 g/mL at 25 °C	[15]
Signal Word	Warning	[13][15]
Hazard Statements	Causes skin irritation. Causes serious eye damage.	[14]
Acute Oral Toxicity (LD50, Rat)	4290 mg/kg	[13][14]

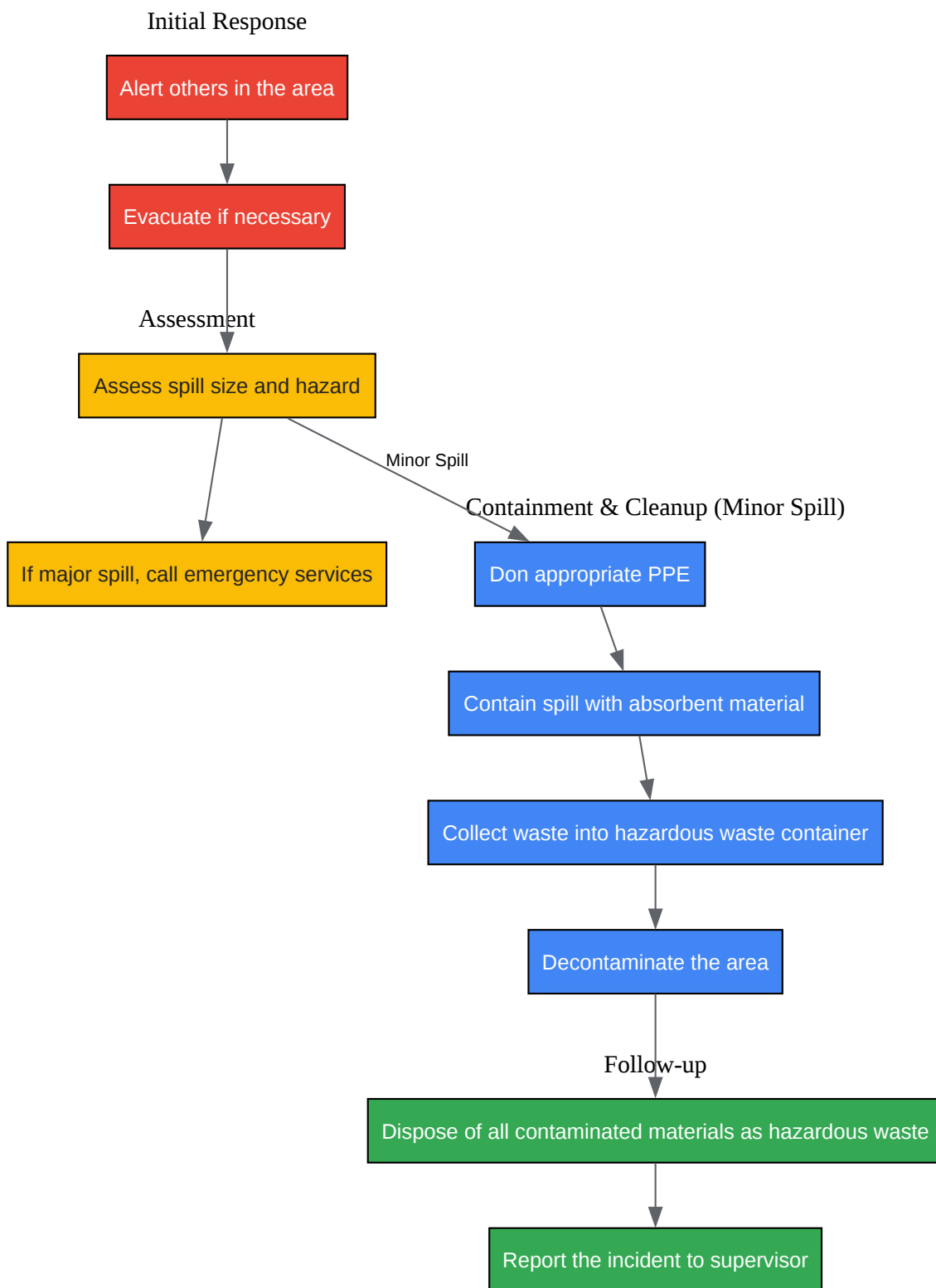
## Visualizing Workflows and Emergency Plans

To provide clear, step-by-step guidance, the following diagrams illustrate the safe handling workflow and an emergency response plan for a **Carlactone** spill.



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*Safe Handling Workflow for **Carlactone**.*



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*Emergency Response Plan for a **Carlactone** Spill.*

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## References

- 1. Carlactone is an endogenous biosynthetic precursor for strigolactones - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Carlactone is converted to carlactonoic acid by MAX1 in Arabidopsis and its methyl ester can directly interact with AtD14 in vitro - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Carlactone is converted to carlactonoic acid by MAX1 in Arabidopsis and its methyl ester can directly interact with AtD14 in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Conversion of carlactone to carlactonoic acid is a conserved function of MAX1 homologs in strigolactone biosynthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Personal Protective Equipment Program - Environmental Health and Safety [carleton.ca]
- 6. carletonrescue.com [carletonrescue.com]
- 7. youtube.com [youtube.com]
- 8. scipoly.com [scipoly.com]
- 9. benchchem.com [benchchem.com]
- 10. us.vocuspr.com [us.vocuspr.com]
- 11. fishersci.com [fishersci.com]
- 12. benchchem.com [benchchem.com]
- 13. chemicalbook.com [chemicalbook.com]
- 14. tcichemicals.com [tcichemicals.com]
- 15. benchchem.com [benchchem.com]
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